

Navigating the Disposal of ML364: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML364

Cat. No.: B609155

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For researchers and scientists in the fast-paced world of drug development, proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential information and procedural steps for the proper disposal of **ML364**, a selective ubiquitin-specific peptidase 2 (USP2) inhibitor.

ML364 is a small molecule inhibitor with an IC₅₀ of 1.1 μ M, utilized in cancer research to induce cell cycle arrest and degradation of cyclin D1.^[1] While specific disposal instructions for **ML364** are not readily available, this document outlines a recommended disposal procedure based on general laboratory chemical waste guidelines and the known chemical properties of **ML364** and its constituent chemical classes, which include sulfonamide, thiazole, and anthranilic acid moieties.

Key Properties of ML364

A summary of the relevant quantitative data for **ML364** is presented below to inform handling and disposal decisions.

Property	Value	Source
IC ₅₀ (USP2)	1.1 μ M	[1]
Storage (Stock Solution)	-80°C for 2 years; -20°C for 1 year	[1]

Experimental Protocols: Disposal of ML364

The following step-by-step guide provides a recommended protocol for the disposal of **ML364**. This procedure is based on standard practices for laboratory chemical waste management.

Personnel Safety: Before beginning any disposal procedures, ensure all personnel are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.

Step 1: Waste Identification and Segregation

- Treat all **ML364** waste, including pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes, flasks), as hazardous chemical waste.
- Do not mix **ML364** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible chemicals should be stored separately to prevent reactions.^[2]

Step 2: Waste Collection and Containment

- Collect all **ML364** waste in a designated, properly labeled, and sealed hazardous waste container.
- The container must be made of a material compatible with the chemical properties of **ML364** and any solvents used.
- Ensure the container is clearly labeled with "Hazardous Waste" and the specific contents, including "**ML364**" and any associated solvents.

Step 3: Aqueous Waste Neutralization (if applicable)

- For dilute aqueous solutions containing **ML364**, consult your institution's chemical hygiene plan. Some guidelines may permit drain disposal for small quantities of dilute, non-hazardous solutions with a neutral pH (typically between 5.5 and 10.5).^[3] However, given the lack of specific data on **ML364**'s environmental impact, it is more prudent to treat it as hazardous waste.

Step 4: Disposal of Contaminated Solids

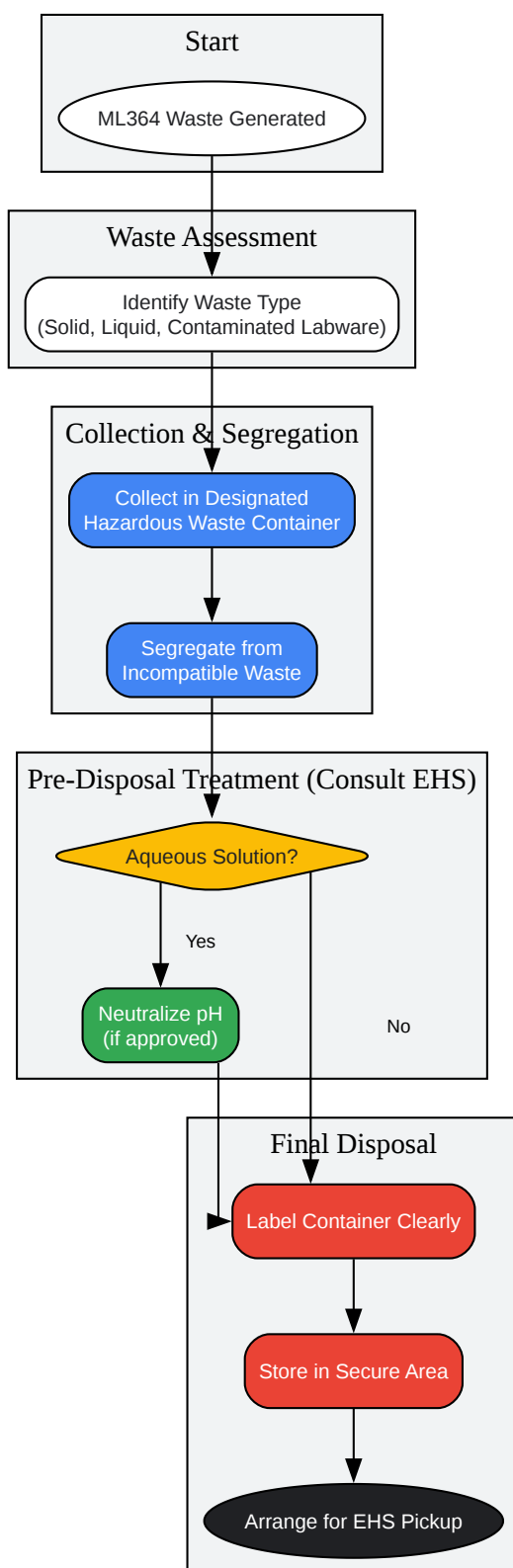
- Solid materials such as gloves, paper towels, and other disposable labware contaminated with **ML364** should be collected in a designated hazardous waste bag and sealed.
- Empty chemical containers must be thoroughly rinsed with a suitable solvent before disposal. The rinseate should be collected as hazardous waste.[\[2\]](#)

Step 5: Final Disposal

- Arrange for the pickup and disposal of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **ML364** waste in the regular trash or down the drain without explicit approval from your EHS officer.[\[2\]](#)

ML364 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ML364** waste.



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- To cite this document: BenchChem. [Navigating the Disposal of ML364: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609155#ml364-proper-disposal-procedures]

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